

Essential Safety and Handling Protocols for BMS-986034

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Compound of Interest

Compound Name: BMS-986034
CAS No.: 1492631-88-5
Cat. No.: B606281

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Disclaimer: A specific Safety Data Sheet (SDS) for **BMS-986034** was not publicly available at the time of this writing. The following guidance is based on general best practices for handling solid chemical compounds of unknown toxicity in a research laboratory setting. Researchers must conduct a thorough risk assessment and consult their institution's Environmental Health and Safety (EHS) department before commencing any work with this compound.

This document provides essential safety and logistical information for the handling and disposal of **BMS-986034**, a GPR119 agonist available as a white to beige powder.^[1] Due to the absence of specific hazard data, a precautionary approach is mandatory to ensure personnel safety and minimize environmental impact.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the first line of defense against potential exposure. The following table summarizes the minimum required PPE for handling **BMS-986034** in solid form and in solution.

PPE Category	Specification	Rationale
Hand Protection	Chemically resistant gloves (e.g., Nitrile)	Prevents direct skin contact with the compound.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects eyes from airborne particles (powder) and splashes (solutions).
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required if handled in a ventilated enclosure. An N95-rated respirator may be necessary if dust generation is unavoidable.	Prevents inhalation of fine powder particles. Work should be performed in a chemical fume hood or ventilated safety enclosure.

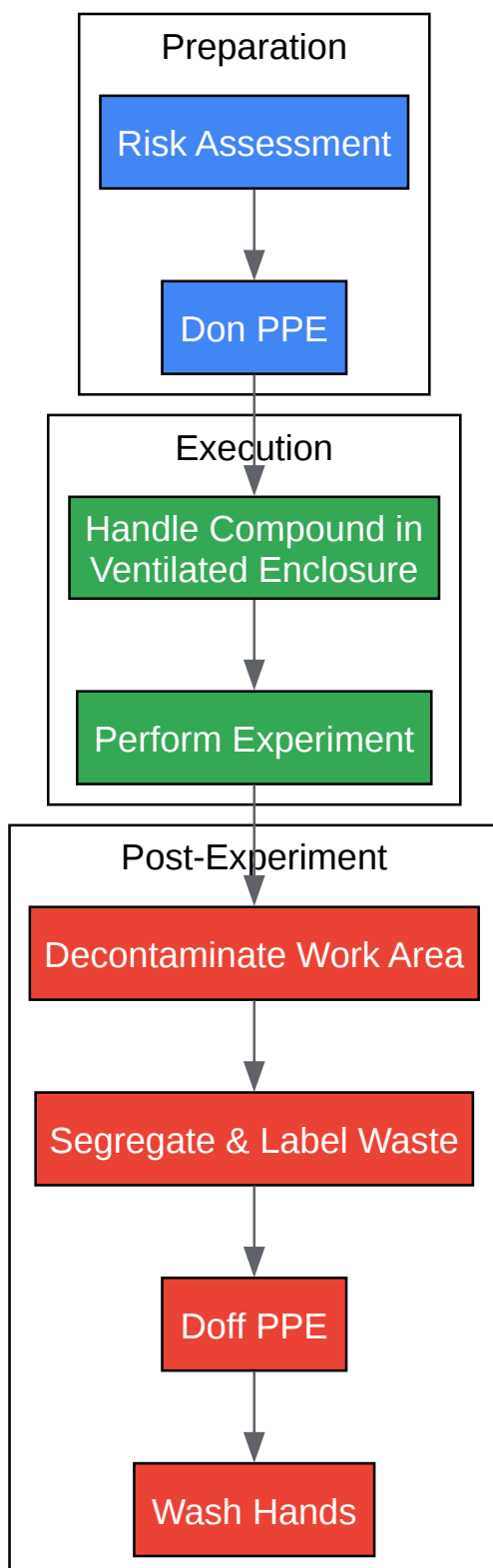
Operational and Disposal Plans

A structured operational plan ensures that **BMS-986034** is handled safely from receipt to disposal. The following table outlines the key procedural steps.

Phase	Step-by-Step Guidance
Receiving & Storage	<ol style="list-style-type: none">1. Upon receipt, inspect the container for damage.2. Store in a cool, dry, well-ventilated area, at room temperature, away from incompatible materials.^[1]
Handling & Use	<ol style="list-style-type: none">1. Conduct all manipulations of solid BMS-986034 within a certified chemical fume hood or other ventilated enclosure to contain airborne particles.2. For solution preparation (e.g., in DMSO^[1]), add the solid to the solvent slowly to prevent splashing.3. Use dedicated, clearly labeled equipment for handling this compound.
Cleanup	<ol style="list-style-type: none">1. Decontaminate work surfaces with an appropriate solvent (e.g., 70% ethanol) after use.2. All contaminated materials must be treated as chemical waste.
Disposal	<ol style="list-style-type: none">1. Solid Waste: Collect all contaminated disposable items (e.g., pipette tips, weigh boats, gloves) in a clearly labeled, sealed hazardous waste container.2. Liquid Waste: Collect all solutions containing BMS-986034 in a labeled, sealed hazardous waste container. Do not dispose of down the drain.3. Follow all local, state, and federal regulations for hazardous waste disposal.

Procedural Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of a research compound with unknown hazard properties like **BMS-986034**.



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Workflow for Safe Handling of **BMS-986034**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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